

Comprehensive Analytical Characterization of 1-(3-Hydroxyphenyl)cyclohexanecarbonitrile

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Compound of Interest

Compound Name:	1-(3-Hydroxyphenyl)cyclohexanecarbonitrile
CAS No.:	1263285-86-4
Cat. No.:	B597251

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Abstract

This application note provides a detailed guide to the essential analytical methods for the comprehensive characterization of **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile**. As a molecule of interest in pharmaceutical research and development, its identity, purity, and stability must be rigorously established. This document outlines detailed protocols for chromatographic, spectroscopic, and thermal analysis techniques, offering insights into experimental design and data interpretation. The methodologies are grounded in established scientific principles and align with regulatory expectations for analytical procedure validation, such as those described in the ICH Q2(R2) guidelines.^{[1][2][3][4]}

Introduction

1-(3-Hydroxyphenyl)cyclohexanecarbonitrile, with the molecular formula $C_{13}H_{15}NO$, is a chemical entity that combines a hydroxylated phenyl ring, a cyclohexyl group, and a nitrile functional group.^{[5][6][7]} The presence of these distinct chemical moieties suggests potential

applications in medicinal chemistry and materials science. For professionals in drug development, ensuring the structural integrity, purity profile, and physicochemical properties of such a compound is a critical prerequisite for further investigation. A multi-faceted analytical approach is therefore not just recommended but essential for building a robust data package for research and regulatory purposes.

This guide is structured to provide both theoretical rationale and practical, step-by-step protocols for the characterization of this molecule. We will cover High-Performance Liquid Chromatography (HPLC) for purity assessment, a suite of spectroscopic techniques (NMR, MS, FTIR) for unambiguous structural elucidation, and thermal analysis methods (DSC, TGA) to understand its solid-state properties and thermal stability.

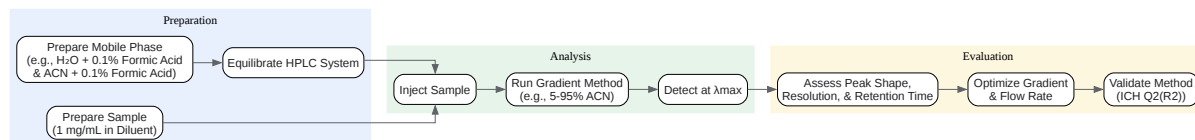
Chromatographic Analysis: Purity Determination by High-Performance Liquid Chromatography (HPLC)

The primary objective of HPLC analysis is to separate the target compound from any impurities, including starting materials, by-products, or degradation products. A reversed-phase HPLC (RP-HPLC) method is the most logical starting point for a molecule of this polarity. The method's validation is paramount to ensure its reliability for quality control.^[8]

Causality Behind Experimental Choices

- **Stationary Phase:** A C18 (octadecylsilyl) column is chosen for its versatility and strong hydrophobic retention, which is suitable for separating organic molecules of moderate polarity.
- **Mobile Phase:** A combination of a weak acid in water and an organic solvent (acetonitrile or methanol) is standard for RP-HPLC.^[9] The acid (e.g., formic or phosphoric acid) is used to suppress the ionization of the phenolic hydroxyl group, which results in sharper, more symmetrical peaks. Acetonitrile is often preferred for its lower viscosity and UV transparency.
- **Detection:** A UV detector is selected due to the presence of the phenyl ring, which is a strong chromophore. The detection wavelength will be set near the absorbance maximum of the analyte for optimal sensitivity.

Experimental Workflow for HPLC Method Development



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Caption: Workflow for HPLC method development and validation.

Detailed Protocol: HPLC Purity Analysis

- Instrumentation and Columns:
 - HPLC system with a quaternary pump, autosampler, column oven, and UV-Vis or Photodiode Array (PDA) detector.
 - Column: C18, 150 mm x 4.6 mm, 5 µm particle size.
- Reagents and Sample Preparation:
 - Mobile Phase A: Water with 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
 - Diluent: 50:50 Water:Acetonitrile.
 - Sample Preparation: Accurately weigh and dissolve the sample in the diluent to a final concentration of approximately 1.0 mg/mL.
- Chromatographic Conditions:
 - A summary of the starting chromatographic conditions is provided in the table below.

Parameter	Recommended Setting	Rationale
Column	C18, 150 mm x 4.6 mm, 5 μ m	Standard for good resolution of organic molecules.
Mobile Phase	A: H ₂ O + 0.1% Formic Acid B: ACN + 0.1% Formic Acid	Formic acid ensures sharp peaks for the phenolic analyte.
Gradient	0-20 min: 10% to 90% B 20-25 min: 90% B 25-26 min: 90% to 10% B 26-30 min: 10% B	A broad gradient helps to elute a wide range of potential impurities.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 $^{\circ}$ C	Maintains consistent retention times.
Injection Vol.	10 μ L	A typical volume for analytical HPLC.
Detection	UV at 275 nm (or λ_{max})	The phenyl group provides strong UV absorbance.

- Method Validation:
 - Once the method is optimized, it must be validated according to ICH Q2(R2) guidelines.[\[1\]](#)
[\[2\]](#) Key parameters to assess include:
 - Specificity: The ability to assess the analyte in the presence of impurities.[\[4\]](#)
 - Linearity: Demonstrating a direct relationship between concentration and detector response.
 - Accuracy: Closeness of test results to the true value.
 - Precision: Repeatability and intermediate precision of the measurements.[\[3\]](#)
 - Range: The interval over which the method is accurate, precise, and linear.

- Quantitation Limit (LOQ): The lowest concentration that can be reliably quantified.

Structural Elucidation via Spectroscopy

A combination of spectroscopic techniques is required to confirm the chemical structure of **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile** unequivocally.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.^[10] Both ^1H and ^{13}C NMR are essential.

- ^1H NMR: Provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.
- ^{13}C NMR: Provides information on the number of different types of carbon atoms in the molecule. Techniques like DEPT can further distinguish between CH, CH₂, and CH₃ groups.

Protocol for NMR Analysis:

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.7 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃). DMSO-d₆ is often a good choice as it will solubilize the polar compound and allow for the observation of the exchangeable -OH proton.
- Data Acquisition: Acquire ^1H , ^{13}C , and DEPT spectra on a 400 MHz or higher field NMR spectrometer.
- Data Interpretation: The predicted chemical shifts are summarized below.

Predicted ^1H NMR Shifts (DMSO- d_6)	Predicted ^{13}C NMR Shifts (DMSO- d_6)
~9.5 ppm (s, 1H, Ar-OH)	~157 ppm (Ar C-OH)
~7.2 ppm (t, 1H, Ar-H)	~145 ppm (Ar C-C(CN))
~6.8-7.0 ppm (m, 3H, Ar-H)	~130 ppm (Ar C-H)
~1.5-2.2 ppm (m, 11H, Cyclohexyl-H)	~122 ppm (-C $\equiv$ N)
~114-118 ppm (Ar C-H)	
~50 ppm (Cyclohexyl C-CN)	
~22-35 ppm (Cyclohexyl CH $_2$)	

Note: These are predicted values. Actual chemical shifts may vary.

Mass Spectrometry (MS)

MS provides the molecular weight of the compound and, through fragmentation, offers clues about its structure. Electrospray ionization (ESI) is a suitable soft ionization technique for this molecule.

Protocol for LC-MS Analysis:

- Instrumentation: Couple the outlet of the HPLC system (using a volatile mobile phase like water/acetonitrile with formic acid) to an ESI-MS detector.
- Analysis Mode: Acquire data in both positive and negative ion modes.
 - Positive Mode $[\text{M}+\text{H}]^+$: Expected $m/z = 202.28$
 - Negative Mode $[\text{M}-\text{H}]^-$: Expected $m/z = 200.27$
- Fragmentation (MS/MS): Perform fragmentation on the parent ion to observe characteristic losses. Expected fragments might include the loss of HCN or cleavage of the cyclohexyl ring.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the key functional groups present in the molecule based on their characteristic vibrational frequencies.[\[11\]](#)

Protocol for ATR-FTIR Analysis:

- **Background Collection:** Record a background spectrum of the clean Attenuated Total Reflectance (ATR) crystal.
- **Sample Analysis:** Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- **Spectrum Acquisition:** Collect the sample spectrum over a range of 4000-400 cm^{-1} .
- **Data Interpretation:** Identify the characteristic absorption bands.

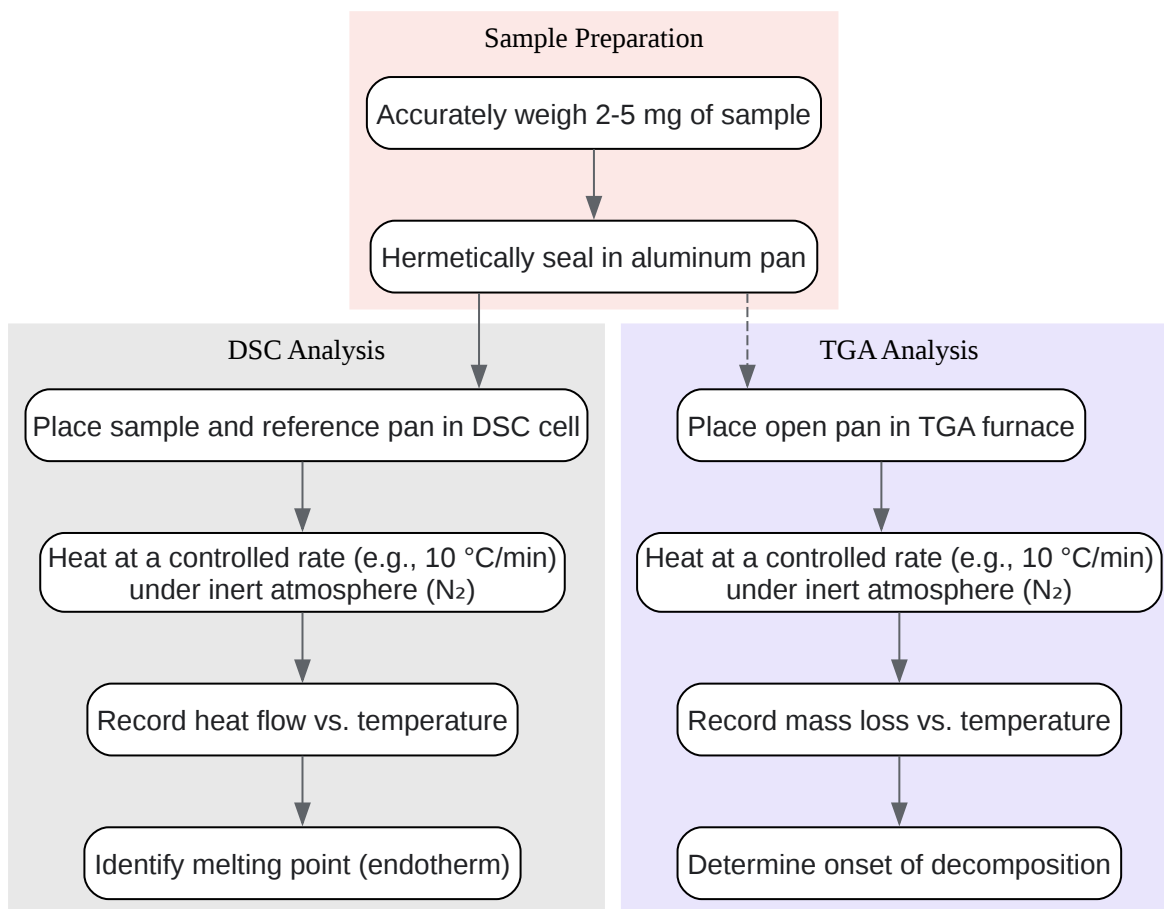
Functional Group	Expected Wavenumber (cm^{-1})	Vibration Type
Phenolic O-H	3500-3200 (broad)	O-H stretch
Aromatic C-H	3100-3000 (sharp)	C-H stretch
Aliphatic C-H	2950-2850 (strong)	C-H stretch
Nitrile C $\equiv$ N	2240-2220 (sharp, medium)	C $\equiv$ N stretch [12]
Aromatic C=C	1600-1450 (multiple)	C=C stretch

The presence of a sharp peak around 2230 cm^{-1} is highly diagnostic for the nitrile group.[\[13\]](#)
The broad O-H stretch confirms the hydroxyl group.

Thermal Analysis: Assessing Physicochemical Properties

Thermal analysis techniques like DSC and TGA are vital for characterizing the solid-state properties of a pharmaceutical compound, including its melting point, crystallinity, and thermal stability.[\[14\]](#)[\[15\]](#) This information is crucial for formulation development and determining storage conditions.[\[16\]](#)[\[17\]](#)

Workflow for Thermal Analysis



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Caption: General workflow for DSC and TGA analysis.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to detect thermal transitions like melting and glass transitions.

Protocol for DSC Analysis:

- **Sample Preparation:** Accurately weigh 2-5 mg of the sample into an aluminum DSC pan and hermetically seal it.
- **Instrumental Conditions:**
 - **Temperature Program:** Heat from 25 °C to a temperature above the expected melting point (e.g., 250 °C) at a rate of 10 °C/min.
 - **Purge Gas:** Nitrogen at a flow rate of 50 mL/min.
- **Expected Results:** A sharp endothermic peak will indicate the melting point of a crystalline solid. The temperature at the peak's onset is typically reported as the melting point.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature. It is used to determine the thermal stability and decomposition profile of the material.

Protocol for TGA Analysis:

- **Sample Preparation:** Accurately weigh 5-10 mg of the sample into a ceramic or aluminum TGA pan.
- **Instrumental Conditions:**
 - **Temperature Program:** Heat from 25 °C to a high temperature (e.g., 600 °C) at a rate of 10 °C/min.
 - **Purge Gas:** Nitrogen at a flow rate of 50 mL/min.
- **Expected Results:** The TGA thermogram will show a stable baseline (no mass loss) until the onset of thermal decomposition, at which point a significant drop in mass will be observed. This onset temperature is a key indicator of the compound's thermal stability.

Conclusion

The comprehensive analytical characterization of **1-(3-Hydroxyphenyl)cyclohexanecarbonitrile** requires a synergistic combination of chromatographic, spectroscopic, and thermal techniques. HPLC is essential for establishing purity, while the collective data from NMR, MS, and FTIR provides an unambiguous confirmation of its chemical structure. Furthermore, DSC and TGA offer critical insights into its solid-state properties and thermal stability. The protocols and guidelines presented in this application note provide a robust framework for researchers and drug development professionals to generate a high-quality, reliable, and defensible analytical data package for this compound. Adherence to validation principles outlined by regulatory bodies like the ICH is crucial for ensuring the data is fit for its intended purpose.

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